

addressing Chloroneb environmental persistence concerns

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Compound Focus: Chloroneb

CAS No.: 2675-77-6

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Chloroneb Properties and Environmental Fate

The table below summarizes key environmental fate properties of **Chloroneb** crucial for assessing its persistence [1].

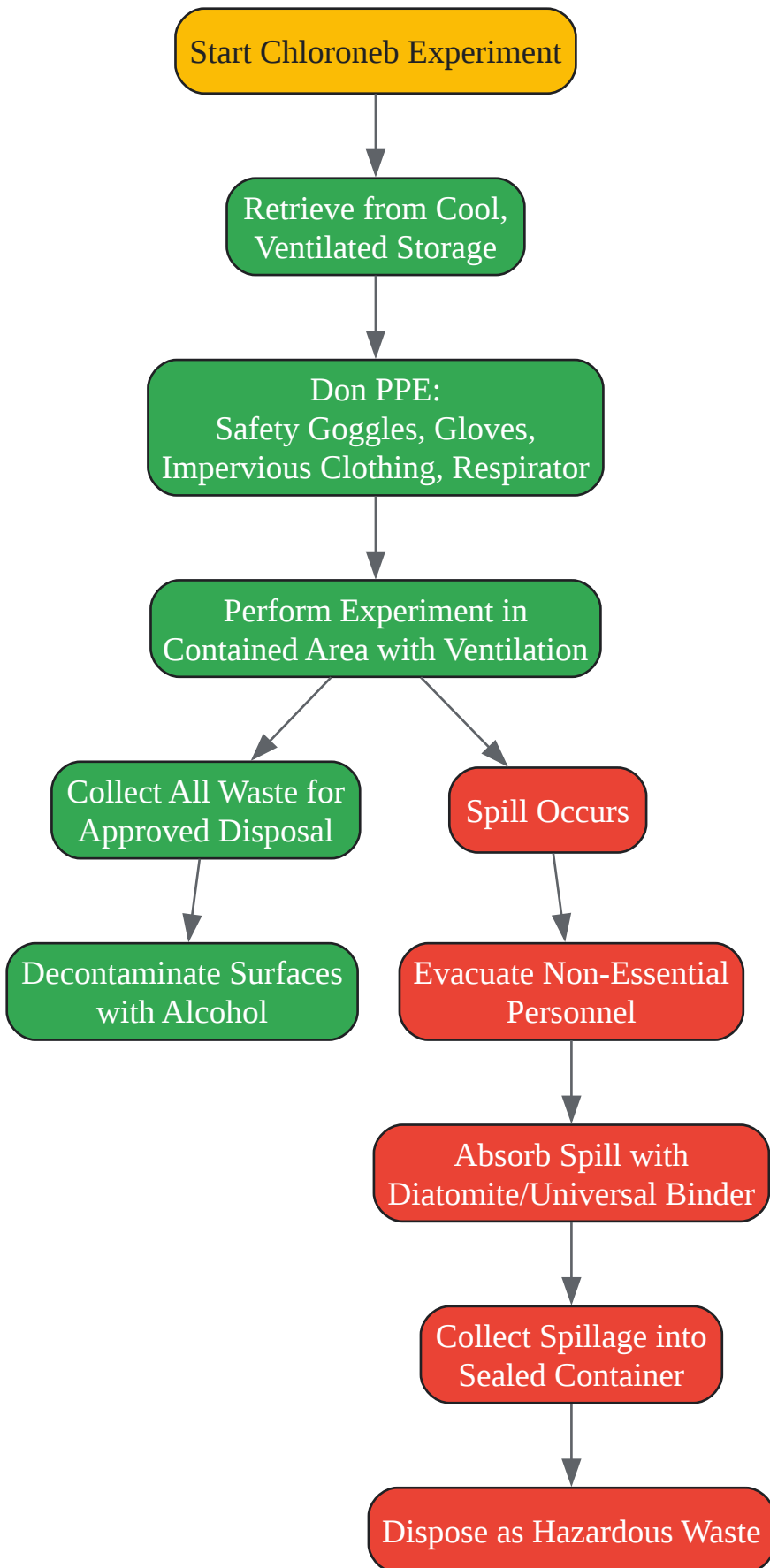
Property	Value	Significance/Implication
Soil DT ₅₀ (typical)	130 days	Persistent in soil systems; long-term presence in experimental soil beds.
Water Solubility	8 mg/L at 20°C	Low aqueous solubility; limited leaching into groundwater.
Octanol-Water Partition Coefficient (Log P)	3.58	High; indicates potential to bioaccumulate in fatty tissues.
Vapour Pressure	400 mPa at 20°C	Highly volatile; prone to drift during open-air application or if spilled.
GHS Hazard Statements	H410	"Very toxic to aquatic life with long-lasting effects" [2].

Handling and Safety FAQs

- **Q1: What are the primary personal safety hazards when handling Chloroneb?** **Chloroneb** is classified for **Acute Toxicity (Oral Category 4)**, meaning it is harmful if swallowed [2]. It is also a recognized skin and eye irritant [1]. Always consult the specific Safety Data Sheet (SDS) for the product in your possession.
- **Q2: What are the critical environmental concerns and how can I mitigate them?** The highest concern is its **extreme and long-lasting toxicity to aquatic life** [2]. Key mitigation steps include:
 - **Containment:** Conduct experiments in contained areas away from drains. Use trays to contain spills.
 - **Spill Management:** Absorb spills immediately with a suitable material like diatomite. Collect all contaminated material for proper disposal [2].
 - **Waste Disposal:** Dispose of all **Chloroneb** waste, including contaminated solvents and absorbents, as hazardous waste at an approved facility [2].
- **Q3: How should I store Chloroneb in the laboratory?** Store **Chloroneb** in a **tightly sealed container** in a **cool, well-ventilated area**, away from direct sunlight and ignition sources. It is recommended to store the powder at -20°C [2]. Ensure the container is clearly labeled with the product name and all hazard warnings.

Experimental Workflow: Handling and Spill Response

The following diagram outlines the key procedures for safe handling and emergency response during experiments involving **Chloroneb**.



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Experimental Design Considerations

- **Accounting for Volatility:** Due to its high vapour pressure, experiments in open systems (e.g., petri dishes, open pots) will experience significant loss of **Chloroneb**, affecting dosage accuracy. Use sealed or controlled-atmosphere systems where possible [1].
- **Accounting for Soil Persistence:** The 130-day soil half-life means **Chloroneb** will remain active in soil for multiple growing seasons. Plan experiments and post-experiment soil management accordingly to prevent unintended exposure or cross-contamination [1].
- **Analytical Method Development:** Its low water solubility and high log P value mean extraction and analysis typically require organic solvents. Method development should prioritize solvents like dichloromethane, acetone, or xylene, in which **Chloroneb** has high solubility [1].

Regulatory Status Note

Chloroneb is **not approved** for use according to EC Regulation 1107/2009 [1]. Furthermore, new European Union regulations have introduced hazard classes for **PBT (Persistent, Bioaccumulative, Toxic)** and **vPvB (very Persistent, very Bioaccumulative)** substances [3]. While the mandatory classification period is transitional, **Chloroneb**'s properties suggest it could fall under these stricter future classifications, impacting its use in research [3].

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References

1. Chloroneb [sitem.herts.ac.uk]
2. Chloroneb|MSDS [dcchemicals.com]
3. New hazard classes 2023 - ECHA - European Union [echa.europa.eu]

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